

Essential Safety and Logistical Information for Handling Hexadecane, 1-nitroso-

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Compound of Interest

Compound Name: Hexadecane, 1-nitroso-

Cat. No.: B15406090

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For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety protocols and logistical guidance for the handling and disposal of **Hexadecane, 1-nitroso-**. Given the compound's structure, a combination of precautions for both long-chain alkanes and the highly hazardous N-nitroso functional group is essential. N-nitroso compounds are recognized as potential carcinogens, necessitating stringent safety measures.

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is mandatory to prevent skin contact, inhalation, and ingestion. The following table outlines the required equipment for handling **Hexadecane, 1-nitroso-**.

PPE Category	Item	Specifications
Hand Protection	Double-gloving system	- Inner Glove: Nitrile, chemical-resistant- Outer Glove: Thicker, chemical-resistant (e.g., butyl rubber or Viton)
Body Protection	Chemical-resistant lab coat or gown	Solid front, tight-fitting cuffs.
Eye and Face Protection	Safety goggles and face shield	Goggles must provide a complete seal around the eyes. A face shield should be worn over the goggles.[1]
Respiratory Protection	NIOSH-approved respirator	An N95 respirator is the minimum requirement for handling powders. For handling solutions or potential aerosols, a full-face respirator with appropriate cartridges for organic vapors and particulates is recommended. [2]
Foot Protection	Closed-toe shoes	Made of a non-porous material.

Operational Plan: Safe Handling and Storage

Engineering Controls:

- Ventilation: All work with **Hexadecane, 1-nitroso-** must be conducted in a certified chemical fume hood to minimize inhalation exposure.[3]
- Designated Area: Establish a designated area for handling this compound, clearly marked with hazard signs.

Procedural Guidance:

- **Preparation:** Before handling, ensure all necessary PPE is donned correctly. Prepare the work area by covering surfaces with absorbent, disposable liners.
- **Weighing:** If handling a solid form, weigh the compound in the fume hood on a tared, sealed container to prevent dispersal.
- **Solution Preparation:** When preparing solutions, add the compound slowly to the solvent to avoid splashing. Keep containers closed when not in use.
- **Post-Handling:** After handling, thoroughly decontaminate the work area. Remove outer gloves first, followed by the inner gloves, and dispose of them as hazardous waste. Wash hands thoroughly with soap and water.

Storage:

- Store in a tightly sealed, clearly labeled container.
- Keep in a cool, dry, and well-ventilated area, segregated from incompatible materials such as strong oxidizing agents.

Disposal Plan

All waste contaminated with **Hexadecane, 1-nitroso-** must be treated as hazardous waste.

- **Solid Waste:** Contaminated PPE, absorbent liners, and weighing papers should be collected in a designated, sealed hazardous waste container.
- **Liquid Waste:** Unused solutions and contaminated solvents must be collected in a separate, sealed hazardous waste container. Do not pour down the drain.^[4]
- **Labeling:** All waste containers must be clearly labeled with "Hazardous Waste" and the chemical name.
- **Disposal:** Arrange for pickup and disposal by a certified hazardous waste management company in accordance with local, state, and federal regulations.

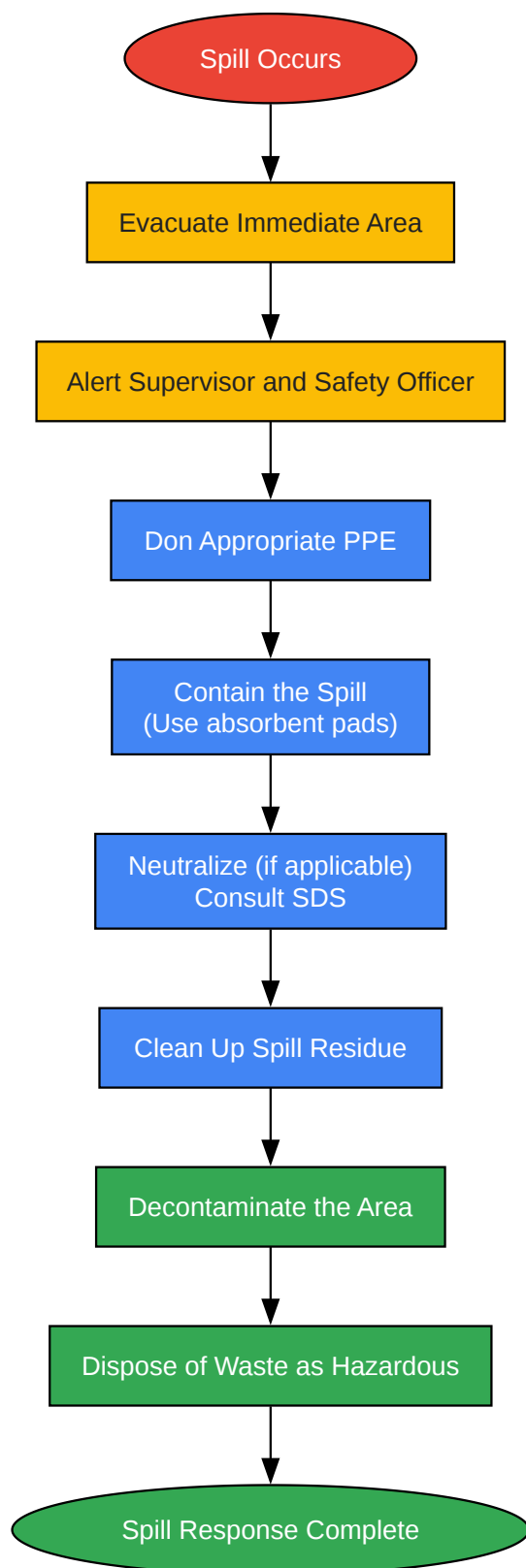
Quantitative Data Summary

The following table summarizes key physical and chemical properties of the parent compound, Hexadecane. These properties are important for understanding its physical behavior.

Property	Value
Molecular Formula	C ₁₆ H ₃₄
Molar Mass	226.4 g/mol [5]
CAS Number	544-76-3[5]
Appearance	Colorless liquid or solid
Boiling Point	287 °C (549 °F)
Melting Point	18 °C (64 °F)
Flash Point	135 °C (275 °F)
Density	0.773 g/cm ³

Experimental Workflow: Chemical Spill Response

The following diagram outlines the step-by-step procedure for safely managing a spill of **Hexadecane, 1-nitroso-**.



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Caption: Workflow for handling a chemical spill.

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